

(+)-Ledol CAS registry number and chemical synonyms

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Compound of Interest

Compound Name: (+)-Ledol

Cat. No.: B1674693

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An In-depth Technical Guide to (+)-Ledol

This guide provides a comprehensive overview of the chemical properties, and analytical methodologies related to **(+)-Ledol**, tailored for researchers, scientists, and drug development professionals.

Chemical Identification and Synonyms

(+)-Ledol is a sesquiterpenoid alcohol found in various plants, notably in the essential oils of *Rhododendron tomentosum* (formerly *Ledum palustre*).

CAS Registry Number: 577-27-5[1][2][3][4][5]

Chemical Synonyms:

- Ledol[1][4][6]
- d-Ledol[4]
- Ledum camphor[2]
- (1aS,4S,4aR,7S,7aR,7bR)-Decahydro-1,1,4,7-tetramethyl-1H-cycloprop[e]azulen-4-ol[4]
- 1H-Cycloprop[e]azulen-4-ol, decahydro-1,1,4,7-tetramethyl-, (1aS,4S,4aR,7S,7aR,7bR)-[4]

- (1aR,4R,4aS,7R,7aS,7bS)-1,1,4,7-tetramethyl-2,3,4a,5,6,7,7a,7b-octahydro-1aH-cyclopropa[e]azulen-4-ol[3]
- (1aS,4S,4aR,7S,7aR,7bR)-1,1,4,7-tetramethyl-2,3,4a,5,6,7,7a,7b-octahydro-1aH-cyclopropa[e]azulen-4-ol[6]

Physicochemical Properties

A summary of the key quantitative data for **(+)-Ledol** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₆ O	[1][2][6]
Molecular Weight	222.37 g/mol	[2][5][6]
Melting Point	104-105 °C	[2]
Boiling Point	292 °C at 760 mmHg	[2]
Optical Rotation	[α] _D ²⁰ +28° (c=10 in chloroform)	[2]
Solubility	Soluble in alcohol and other organic solvents; practically insoluble in water.	[2]

Experimental Protocols

Detailed, universally applicable experimental protocols for **(+)-Ledol** are not widely published. However, methodologies from specific research can be adapted.

3.1. Quantification by High-Performance Thin-Layer Chromatography (HPTLC)

A validated HPTLC method has been developed for the quantification of ledol in the essential oils of *Rhododendron tomentosum*. [1][2][3]

- Stationary Phase: HPTLC Si 60 plates. [1][3]
- Mobile Phase: Hexane:ethyl acetate (9:1, v/v). [1][3]

- Development: For quantitative analysis, plates are preconditioned for 20 minutes and developed to a distance of 40 mm.[3] For qualitative analysis, no preconditioning is used, and the development distance is 50 mm.[3]
- Visualization:
 - Quantitative: Vanillin/phosphoric acid reagent followed by densitometric detection at 560 nm.[3]
 - Qualitative: p-Anisaldehyde reagent.[3]
- Results: This method determined ledol content in a range of 12–280 mg per 100 g of dried plant material.[3]

3.2. Antifungal Activity Assessment

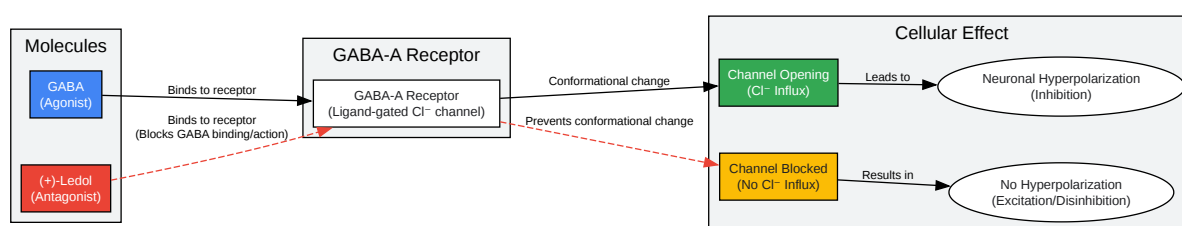
The antifungal properties of essential oils containing ledol have been evaluated using methods such as the agar disc diffusion assay.[7]

- Test Organism: Pathogenic yeast, for example, *Candida parapsilosis*. [7]
- Methodology:
 - Prepare a suspension of the test organism (e.g., 10^6 CFU/mL).[7]
 - Inoculate the surface of an appropriate agar medium (e.g., Malt Extract Agar) with the yeast suspension.[8]
 - Apply sterile paper discs impregnated with the essential oil containing ledol onto the agar surface.
 - Incubate the plates under suitable conditions (e.g., 30 °C for 7 days).[8]
 - Measure the diameter of the inhibition zone around the discs. An agent is typically considered to have antifungal activity if the inhibition zone is significantly larger than the disc diameter.[9]

Proposed Mechanism of Action

The precise signaling pathways of **(+)-Ledol** are not fully elucidated. However, based on its structural similarity to other sesquiterpenoids, a likely mechanism of action is the antagonism of GABA-A receptors.[4]

Proposed Signaling Logic:



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Caption: Proposed antagonistic action of **(+)-Ledol** on the GABA-A receptor.

Disclaimer: This technical guide is intended for informational purposes for a scientific audience. The experimental methodologies are derived from published research and may require optimization for specific applications. The proposed mechanism of action is based on current scientific understanding and is subject to further investigation.

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